

An In-depth Technical Guide to the Physical Characteristics of n-Tetradecane

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Compound of Interest

Compound Name: *Tetradecane*

Cat. No.: *B157292*

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Introduction

n-Tetradecane, a straight-chain alkane with the chemical formula $C_{14}H_{30}$, is a colorless, flammable liquid.[1][2] As a well-defined hydrocarbon, it serves as a crucial reference substance in gas chromatography, a component in fuel research, and a model compound in studies of phase behavior and surfactant formulations.[1][3] Its predictable physical properties and thermal stability make it an important material in various research and industrial applications.[1] This guide provides a comprehensive overview of the core physical characteristics of **n-tetradecane**, complete with detailed experimental protocols for their determination.

Core Physical and Chemical Properties

n-Tetradecane is a nonpolar organic compound, rendering it insoluble in water but soluble in many organic solvents such as ethanol and ether.[4][5] It is a stable compound under recommended storage conditions.

Table 1: General and Chemical Properties of **n-Tetradecane**

Property	Value	Source(s)
Chemical Formula	C ₁₄ H ₃₀	[1][6]
Molar Mass	198.39 g/mol	[4][6]
Appearance	Colorless liquid	[7][8][9]
Odor	Gasoline-like to odorless	[9]
Solubility in Water	<0.0001 g/L	[4]
CAS Number	629-59-4	[4][6]

Quantitative Physical Data

The physical properties of n-**tetradecane** have been extensively studied and are well-documented. The following tables summarize the key quantitative data.

Table 2: Thermodynamic Properties of n-**Tetradecane**

Property	Value	Conditions	Source(s)
Melting Point	5.5 - 6 °C	[4][6][10]	[6][11]
Boiling Point	252 - 254 °C	at 760 mmHg	
Flash Point	99 - 102 °C	Closed Cup	[4][12]
Autoignition Temperature	200 - 202 °C	[12][13]	[4]
Vapor Pressure	1.55 Pa	at 25 °C	
1 mm Hg	at 76.4 °C	[3]	[4][12]
Lower Explosive Limit	0.5 %(V)	[4][12]	
Upper Explosive Limit	6.5 %(V)	[4]	

Table 3: Physicochemical Properties of n-**Tetradecane**

Property	Value	Conditions	Source(s)
Density	0.762 g/cm ³	at 20 °C	[4]
0.7628 g/cm ³	at 25 °C	[7][8]	
Kinematic Viscosity	3 mm ² /s	at 40 °C	[4]
Dynamic Viscosity	2.13 mPa·s	at 25 °C	[7]
Refractive Index	1.429	at 20 °C, n ₂₀ /D	[10][11]
Surface Tension	26.53 - 26.56 mN/m	at 20 °C	[10][14]
Vapor Density	6.83 (vs air)	[3][11]	

Experimental Protocols

Accurate determination of the physical properties of n-**tetradecane** is essential for its application in research and industry. The following are detailed methodologies for key experiments, based on established standards.

Determination of Melting Point

The melting point is determined as the temperature range over which the solid n-**tetradecane** transitions to a liquid.

- Apparatus: Melting point apparatus, capillary tubes, thermometer.
- Procedure:
 - A small, finely powdered sample of solidified n-**tetradecane** is packed into a capillary tube to a height of 1-2 mm.[15]
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a controlled rate, typically starting with a rapid heating to approach the expected melting point, then reducing to a rate of about 1-2 °C per minute for the final determination.[16]

- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.[\[17\]](#)
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[\[17\]](#)

Determination of Boiling Point

The boiling point is determined using a laboratory batch distillation unit as per ASTM D86.[\[5\]](#)
[\[18\]](#)

- Apparatus: Distillation flask, condenser, receiving cylinder, thermometer, heating source.
- Procedure:
 - A 100 mL sample of n-**tetradecane** is measured into the distillation flask.
 - The apparatus is assembled with the thermometer bulb positioned correctly to measure the vapor temperature.
 - The sample is heated, and the temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point.
 - The distillation is continued, and vapor temperatures are recorded as the volume of condensate in the receiving cylinder reaches specific percentages of the initial charge.
 - The final boiling point is the maximum temperature observed during the distillation.

Determination of Density

The density of n-**tetradecane** is determined using a digital density meter according to ASTM D4052.[\[10\]](#)[\[11\]](#)[\[19\]](#)

- Apparatus: Digital density meter with an oscillating U-tube.
- Procedure:
 - The instrument is calibrated with dry air and distilled water.

- A small volume (approximately 1-2 mL) of the n-**tetradecane** sample is injected into the oscillating U-tube.[19]
- The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample.[19]
- The density is calculated from this frequency change and the calibration data, and is typically reported at 20°C.[11]

Determination of Viscosity

The kinematic viscosity is determined using a capillary viscometer.

- Apparatus: Capillary viscometer, constant temperature water bath, stopwatch.
- Procedure:
 - The viscometer is filled with the n-**tetradecane** sample and placed in a constant temperature water bath until it reaches thermal equilibrium.[20]
 - The liquid is drawn up through the capillary tube by suction.[20]
 - The time taken for the liquid to flow between two marked points on the viscometer under the influence of gravity is measured.[20]
 - The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer.[20]

Determination of Flash Point

The flash point is determined using a Pensky-Martens closed-cup tester as per ASTM D93.[1][6][21]

- Apparatus: Pensky-Martens closed-cup tester.
- Procedure:
 - The sample cup is filled with n-**tetradecane** to the specified level.[21]

- The sample is heated at a slow, constant rate while being stirred.[7][21]
- At regular temperature intervals, the stirring is stopped, and an ignition source is applied to the vapor space above the liquid.[7][21]
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.[21]

Determination of Autoignition Temperature

The autoignition temperature is determined according to ASTM E659.[4][13][14]

- Apparatus: Uniformly heated vessel (flask), temperature control system, syringe for sample injection.
- Procedure:
 - The flask is heated to a predetermined temperature.[13]
 - A small, measured quantity of n-**tetradecane** is injected into the heated flask.[13]
 - The time to ignition is observed. If ignition occurs, the test is repeated at a lower temperature. If no ignition occurs, the test is repeated at a higher temperature.
 - The autoignition temperature is the lowest temperature at which the n-**tetradecane** sample will spontaneously ignite.[13]

Determination of Refractive Index

The refractive index is measured using a refractometer.[8]

- Apparatus: Abbe refractometer or a digital refractometer.
- Procedure:
 - A few drops of the n-**tetradecane** sample are placed on the prism of the refractometer.[22]
 - The instrument is closed, and the temperature is allowed to equilibrate, typically to 20°C.

- Light is passed through the sample, and the boundary line between the light and dark fields is observed through the eyepiece (for an Abbe refractometer) or read from the digital display.
- This reading corresponds to the refractive index of the sample.

Determination of Surface Tension

The surface tension is measured using the du Noüy ring method.[\[23\]](#)[\[24\]](#)[\[25\]](#)

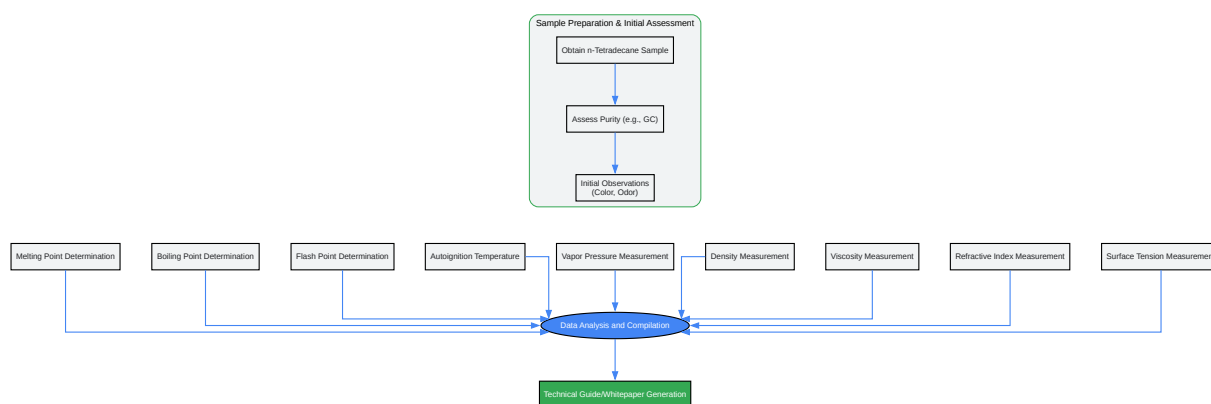
- Apparatus: Tensiometer with a platinum-iridium ring.
- Procedure:
 - The platinum ring is thoroughly cleaned and attached to the tensiometer's balance.[\[26\]](#)
 - A sample of n-**tetradecane** is placed in a dish on the instrument's platform.
 - The ring is immersed in the liquid and then slowly pulled through the surface.[\[27\]](#)
 - The force required to pull the ring through the liquid surface is measured. The maximum force just before the liquid film breaks is used to calculate the surface tension.[\[26\]](#)[\[27\]](#)

Visualizations

Experimental Workflow for Physical Property

Determination

The following diagram illustrates a logical workflow for the comprehensive physical characterization of a liquid chemical like n-**tetradecane**.



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Caption: Experimental workflow for n-**tetradecane** characterization.

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